

N,N-Dimethyl-13C2-formamide chemical synthesis solvent

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Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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Application Notes for N,N-Dimethyl-13C2-formamide

As a stable isotope-labeled analog of DMF, **N,N-Dimethyl-13C2-formamide** finds primary use in research and analysis where isotopic tracing or reduced interference in detection is required [1] [2].

- **Key Properties and General Handling:** The fundamental physicochemical properties (e.g., boiling point, density) are expected to be nearly identical to non-labeled DMF [3] [2]. However, it is typically handled in smaller quantities for specialized applications and requires proper storage.
- **Primary Research Applications:** Its main uses leverage the isotopic label [1]:
 - **Internal Standard in Analytics:** Serves as an internal standard in quantitative methods like Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS) for accurately measuring unlabeled DMF concentrations in various samples.
 - **Tracer in Reaction Mechanistic Studies:** Used in synthetic chemistry and metabolism studies to track the incorporation of the dimethylformamide moiety into products or metabolites using techniques like Nuclear Magnetic Resonance (NMR) or Mass Spectrometry.
 - **Probe for Solvation Studies:** Employed in spectroscopic investigations to study molecular interactions and preferential solvation in complex mixtures without spectral interference.

Experimental Protocols

While specific synthesis protocols for the labeled compound are not published, the following are critical validated methods for its handling and analysis.

Protocol 1: Analysis by Reverse-Phase HPLC with UV Detection

This method is adapted from a validated procedure for quantifying DMF in pharmaceutical substances and can be applied to the labeled form [4].

- **Objective:** To separate, identify, and quantify N,N-Dimethylformamide (or its labeled analog) in a solution.
- **Materials and Equipment:**
 - **HPLC System:** With quaternary pump and UV detector.
 - **Column:** Inertsil ODS-3V C18, 250mm x 4.6mm, 5µm particle size (or equivalent reverse-phase C18 column).
 - **Mobile Phase A:** 1M Potassium dihydrogen phosphate buffer, pH adjusted to 3.0.
 - **Mobile Phase B:** HPLC-grade Methanol.
 - **Standards:** Reference standard of **N,N-Dimethyl-13C2-formamide**.
- **Method Parameters:**
 - **Flow Rate:** 1.0 mL/min
 - **Detection Wavelength:** 225 nm
 - **Column Oven Temperature:** 25°C
 - **Injection Volume:** As per system suitability (e.g., 10-20 µL)
 - **Gradient Program:** A specific gradient of Mobile Phase B is used (e.g., starting from a lower percentage of methanol and increasing over time).
- **Procedure:**
 - Prepare the mobile phases and degas.
 - Equilibrate the column with the initial mobile phase composition until a stable baseline is achieved.
 - Prepare a series of standard solutions of 13C2-DMF covering the concentration range of interest (e.g., 88 - 1320 µg/mL) for calibration [4].
 - Inject the standards and samples. Identify the 13C2-DMF peak by its retention time.
 - Construct a calibration curve by plotting the peak area against concentration. Use this curve to quantify the amount in unknown samples.

Protocol 2: Analysis by Gas Chromatography (GC)

This method is based on a developed procedure for determining DMF in dissolution studies [5].

- **Objective:** To separate and quantify **N,N-Dimethyl-13C2-formamide** using Gas Chromatography.
- **Materials and Equipment:**
 - **GC System:** Equipped with a Flame-Ionization Detector (FID).

- **Column:** Carbowax-packed glass column (or a similar polar stationary phase column suitable for solvents).
- **Internal Standard:** 2-Methoxyethanol.
- **Method Parameters:**
 - The method is capable of achieving adequate separation with a short runtime of approximately **2.5 minutes** [5].
 - Specific temperature programs should be optimized for the instrument.
- **Procedure:**
 - Prepare sample solutions containing the target analyte (¹³C₂-DMF).
 - Add a known, consistent amount of the internal standard (2-Methoxyethanol) to all samples and calibration standards.
 - Inject the mixture into the GC system.
 - The concentration of ¹³C₂-DMF is determined by comparing the ratio of its peak area to the internal standard's peak area against a calibration curve.

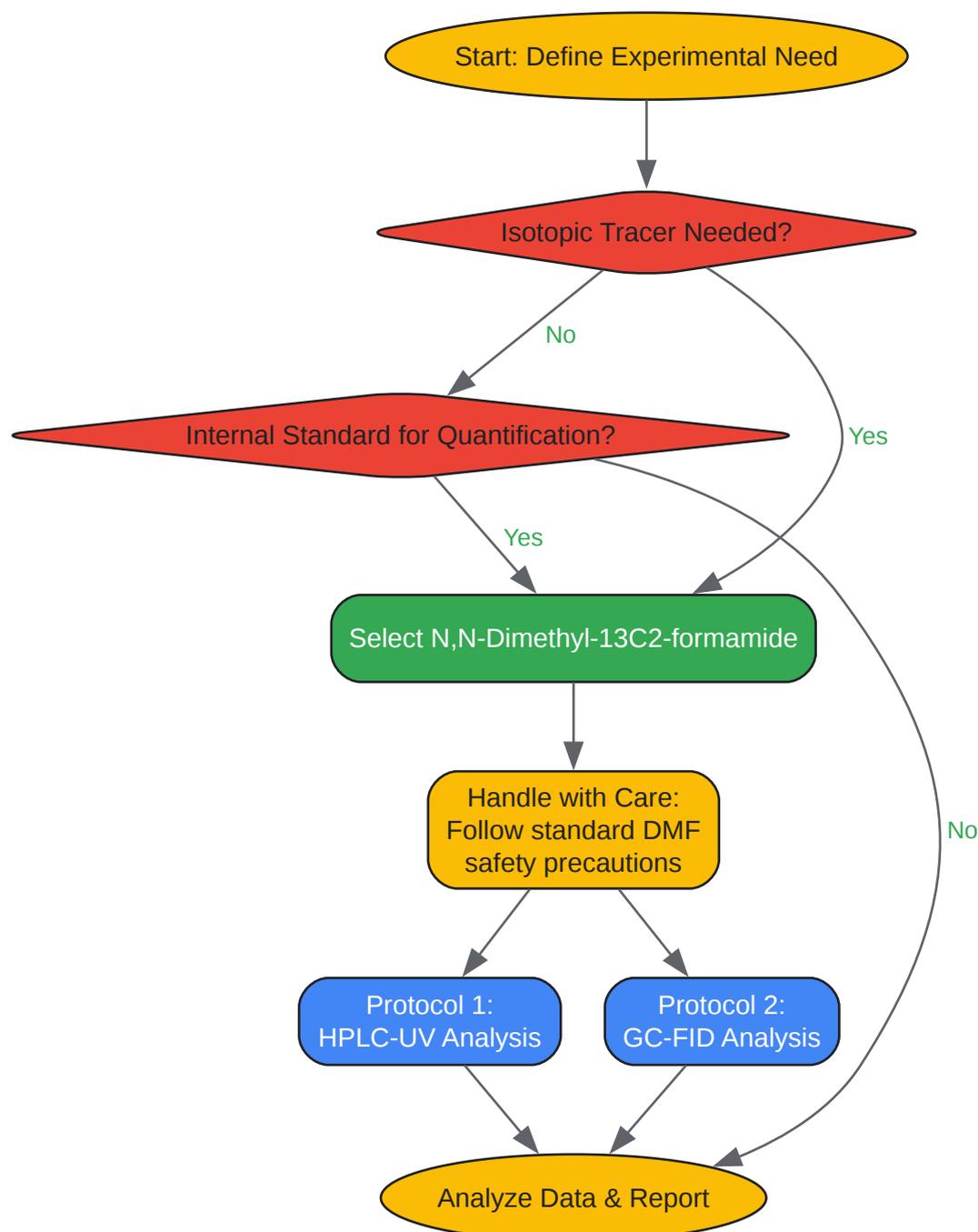
Data Summary

The table below summarizes key information for **N,N-Dimethyl-¹³C₂-formamide**.

Property	Specification / Value	Notes / Source
CAS Number	117880-10-1	[1] [2]
Molecular Formula	C(¹³ C) ₂ H ₇ NO	[1]
Molecular Weight	75.08 g/mol	[1]
Purity	99 atom % ¹³ C	Typical commercial purity [2]
Boiling Point	153 °C	Similar to non-labeled DMF [2]
Melting Point	-61 °C	Similar to non-labeled DMF [2]
Density	0.970 g/mL at 25°C	[2]
HPLC LOD/LOQ	~88-1320 ppm (as DMF)	Linearity range for analytical method [4]

Workflow for Selecting and Using $^{13}\text{C}_2$ -DMF

The following diagram outlines the decision-making and experimental process for using **N,N-Dimethyl- $^{13}\text{C}_2$ -formamide** in a research setting.



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Safety and Handling

N,N-Dimethyl-13C2-formamide should be treated with the same precautions as non-labeled DMF, which is classified as a hazardous substance [3].

- **Hazards:** It may cause skin and eye irritation, and damage to organs through prolonged or repeated exposure. It is also harmful if swallowed or inhaled [3].
- **Precautions:** Use in a well-ventilated area, preferably within a fume hood. Wear appropriate personal protective equipment (PPE) including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, well-ventilated place in a tightly sealed container. It is typically supplied in small quantities (e.g., 250 mg) [1].

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References

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